

# In-depth Technical Guide: Safety and Handling of EINECS 286-347-0

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## Compound of Interest

Compound Name: *Einecs 286-347-0*

Cat. No.: *B15183581*

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Chemical Identity: 4-hydroxy-8-[(4-sulphobenzoyl)amino]naphthalene-2-sulphonic acid, compound with pyridine (1:2) EINECS Number: 286-347-0 CAS Number: 85222-95-3

Note to the Reader: As of the last search, detailed safety and handling information, including a comprehensive Safety Data Sheet (SDS), for the specific compound 4-hydroxy-8-[(4-sulphobenzoyl)amino]naphthalene-2-sulphonic acid, compound with pyridine (1:2) is not readily available in public databases. The following guide is therefore based on general principles for handling structurally related chemicals, such as naphthalene sulfonic acid derivatives and pyridine salts. This information should be used for preliminary guidance only, and a substance-specific risk assessment should be conducted by qualified professionals before handling this chemical.

## Hazard Identification and Classification

Due to the lack of specific toxicological data for this compound, a definitive hazard classification cannot be provided. However, based on its structural components—a naphthalene sulfonic acid derivative and a pyridine salt—potential hazards may include:

- **Skin and Eye Irritation:** Naphthalene sulfonic acids are often irritating to the skin and eyes.
- **Respiratory Irritation:** Inhalation of dust or aerosols may cause respiratory tract irritation.
- **Toxicity:** The toxicological properties have not been fully investigated. Both naphthalene and pyridine derivatives can exhibit toxicity.

Precautionary Approach: In the absence of specific data, it is prudent to handle this compound as a potentially hazardous substance.

## Exposure Controls and Personal Protection

To minimize potential exposure, the following engineering controls and personal protective equipment (PPE) are recommended.

### Engineering Controls

- Work in a well-ventilated area, preferably in a chemical fume hood.
- Use local exhaust ventilation to control airborne dust or mists.
- Ensure eyewash stations and safety showers are readily accessible.

### Personal Protective Equipment (PPE)

Protection Type	Recommended Equipment
Eye/Face Protection	Chemical safety goggles or a face shield.
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber), lab coat, and closed-toe shoes.
Respiratory Protection	For operations that may generate dust or aerosols, a NIOSH-approved respirator with an appropriate particulate filter is recommended.

## Handling and Storage

### Handling

- Avoid contact with skin, eyes, and clothing.
- Avoid inhalation of dust or aerosols.
- Use only with adequate ventilation.
- Wash hands thoroughly after handling.

- Keep away from incompatible materials such as strong oxidizing agents.

## Storage

- Store in a tightly closed container.
- Keep in a cool, dry, and well-ventilated place.
- Store away from direct sunlight and sources of ignition.

## First-Aid Measures

In case of exposure, follow these first-aid procedures:

Exposure Route	First-Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention if symptoms persist.
Skin Contact	Immediately wash the affected area with plenty of soap and water for at least 15 minutes. Remove contaminated clothing. Seek medical attention if irritation develops or persists.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

## Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.

- **Specific Hazards:** The combustion of this material may produce hazardous decomposition products including oxides of carbon, nitrogen, and sulfur.
- **Protective Equipment:** Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.

## Accidental Release Measures

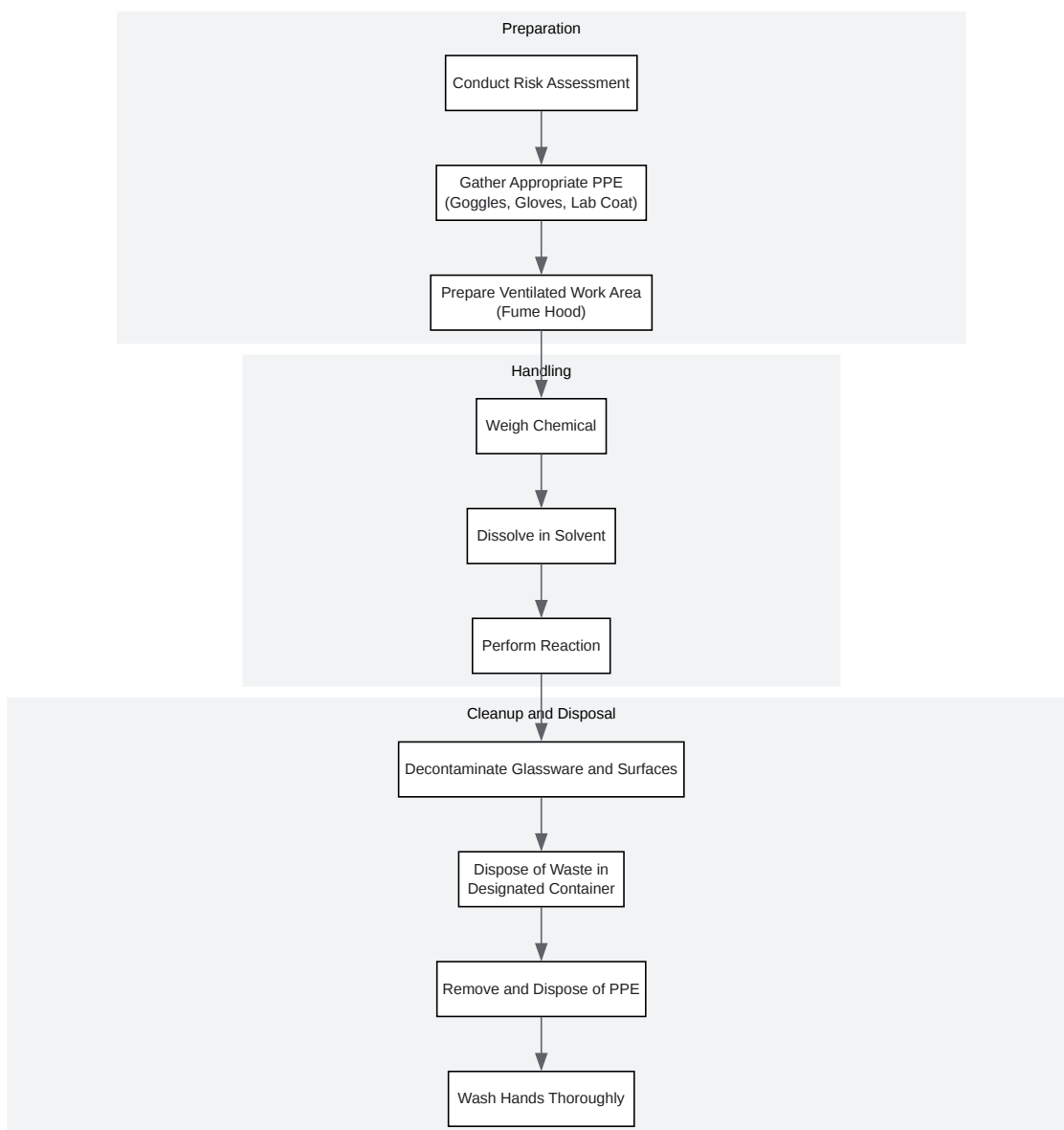
- **Personal Precautions:** Evacuate unnecessary personnel. Wear appropriate personal protective equipment (see Section 2.2). Avoid breathing dust and contact with the substance.
- **Environmental Precautions:** Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.
- **Methods for Cleaning Up:** Sweep up the spilled solid material, avoiding dust generation, and place it in a suitable container for disposal.

## Disposal Considerations

Dispose of this chemical and its container in accordance with all applicable federal, state, and local regulations.

## Visualizations

Due to the lack of specific experimental data for **EINECS 286-347-0**, the creation of detailed and accurate diagrams for signaling pathways or experimental workflows is not possible. However, a generalized workflow for the safe handling of a potentially hazardous chemical powder can be represented.



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Caption: General workflow for safe handling of a chemical powder.

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